

(S)-Campesterol-d6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (S)-Campesterol-d6

Cat. No.: B15553482

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(S)-Campesterol-d6 is a deuterated form of (S)-Campesterol, a common phytosterol found in plants. Its structural similarity to cholesterol makes it a valuable tool in various research applications, particularly in the fields of metabolomics, drug development, and clinical diagnostics. This technical guide provides an in-depth overview of the molecular properties, experimental applications, and biological relevance of **(S)-Campesterol-d6** for researchers, scientists, and drug development professionals.

Core Molecular Data

The fundamental molecular characteristics of **(S)-Campesterol-d6** are summarized in the table below, providing a quick reference for experimental design and data analysis.

Property	Value	Citation
Molecular Formula	C ₂₈ H ₄₂ D ₆ O	[1][2][3]
Molecular Weight	406.72 g/mol	[1][2][3]
CAS Number	2260669-13-2	[1]

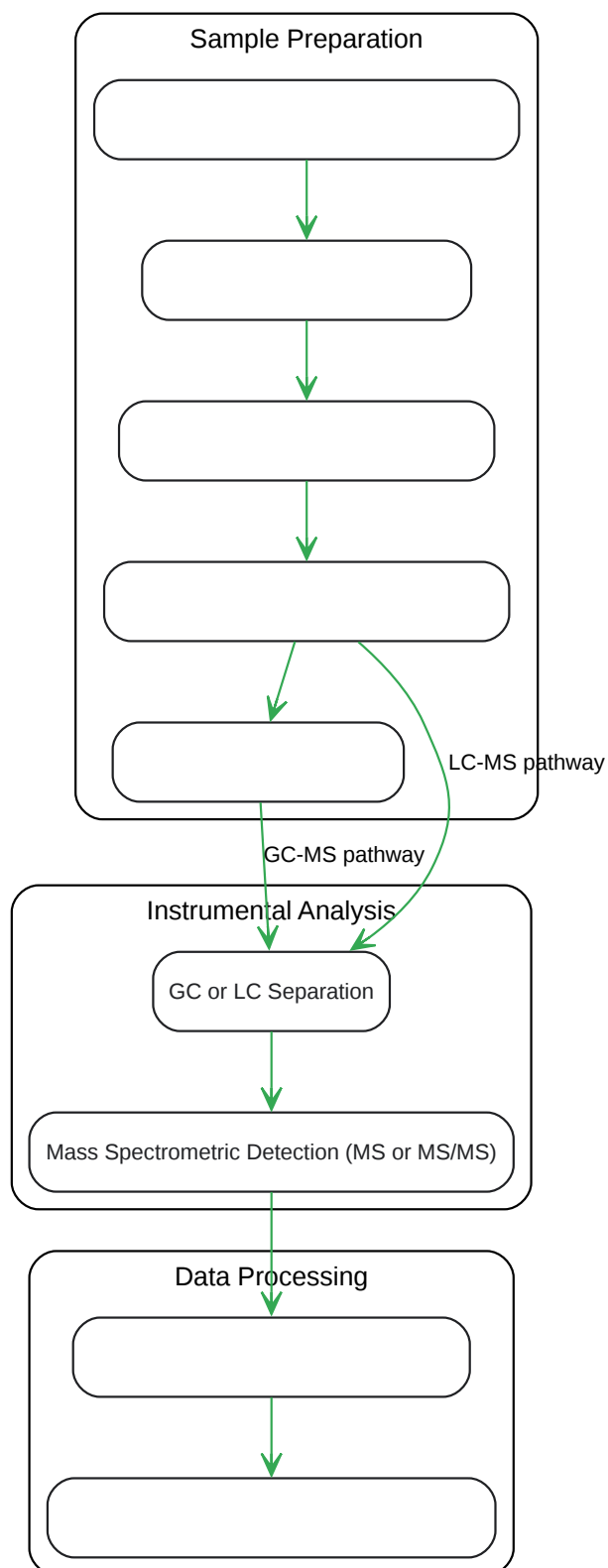
Applications in Isotope Dilution Mass Spectrometry

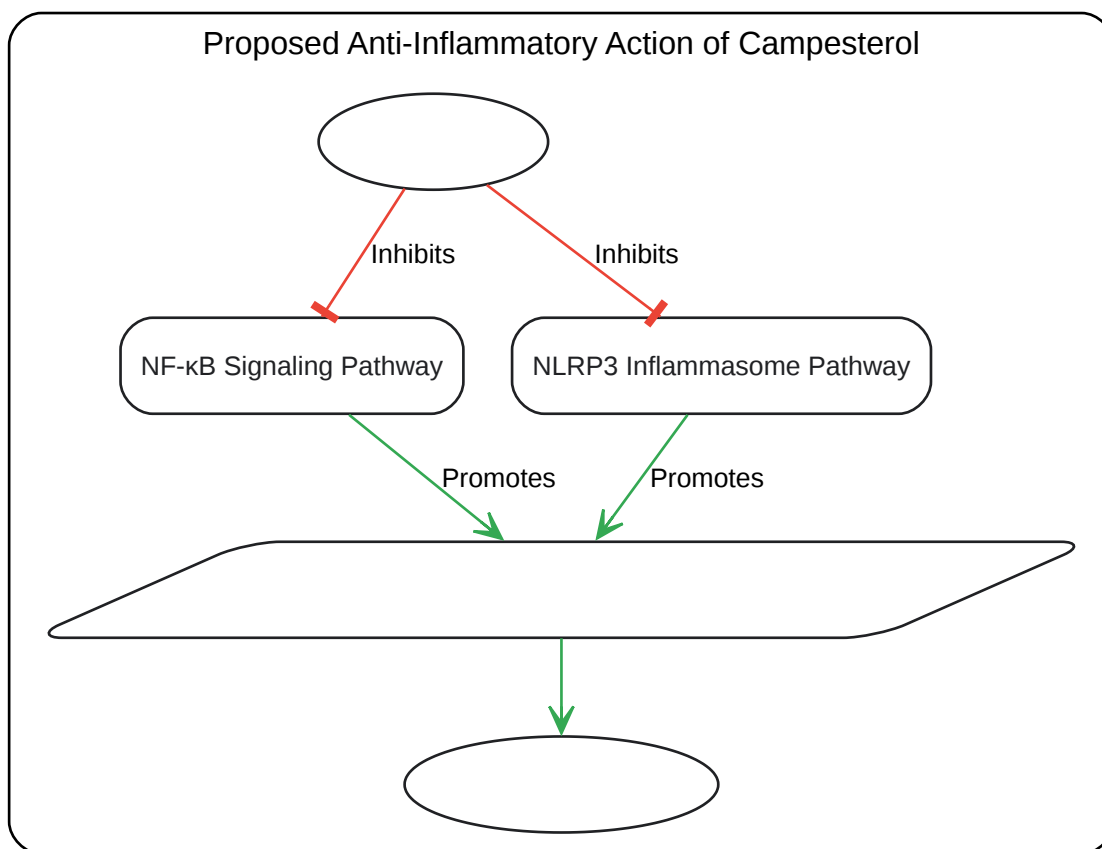
A primary application of **(S)-Campesterol-d6** is as an internal standard in isotope dilution mass spectrometry (IDMS) for the precise quantification of campesterol and other phytosterols in biological matrices.[4] This technique is considered the gold standard for sterol analysis due to

its high accuracy and precision.[4] The use of a deuterated standard like **(S)-Campesterol-d6** allows for the correction of analyte loss during sample preparation and analysis, ensuring reliable results.

Generalized Experimental Workflow

The following diagram illustrates a typical workflow for the quantification of phytosterols using **(S)-Campesterol-d6** as an internal standard with gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).





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